

What is the chemical structure of Enhydrin chlorohydrin?

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596066*

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Enhydrin Chlorohydrin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Enhydrin chlorohydrin, a chlorinated derivative of the sesquiterpene lactone enhydrin, is a compound of potential interest in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of its chemical structure and available physicochemical properties. Due to the limited publicly available experimental data, this document also outlines a hypothetical synthetic workflow and a general framework for its potential biological evaluation, highlighting areas where further research is critically needed.

Chemical Structure and Identification

Enhydrin chlorohydrin is structurally derived from enhydrin, a natural product found in plants of the Asteraceae family. The addition of a chlorine atom and a hydroxyl group across a double bond in the parent structure gives rise to the chlorohydrin.

IUPAC Name: methyl (7E)-9-(acetyloxy)-10-[(3-chloro-2-hydroxy-2-methylbutanoyl)oxy]-4-methyl-12-methylidene-13-oxo-3,14-dioxatricyclo[9.3.0.0(2),?]tetradec-7-ene-8-carboxylate

CAS Number: 38230-99-8

Molecular Formula: C₂₃H₂₉ClO₁₀

SMILES: C=C1C(=O)OC2C1C(OC(=O)C(C)(O)C(C)Cl)C(OC(C)=O)C(C(=O)OC)=CCCC1(C)OC21

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Enhydrin chlorohydrin** are not readily available in the current literature. The following table summarizes the calculated properties.

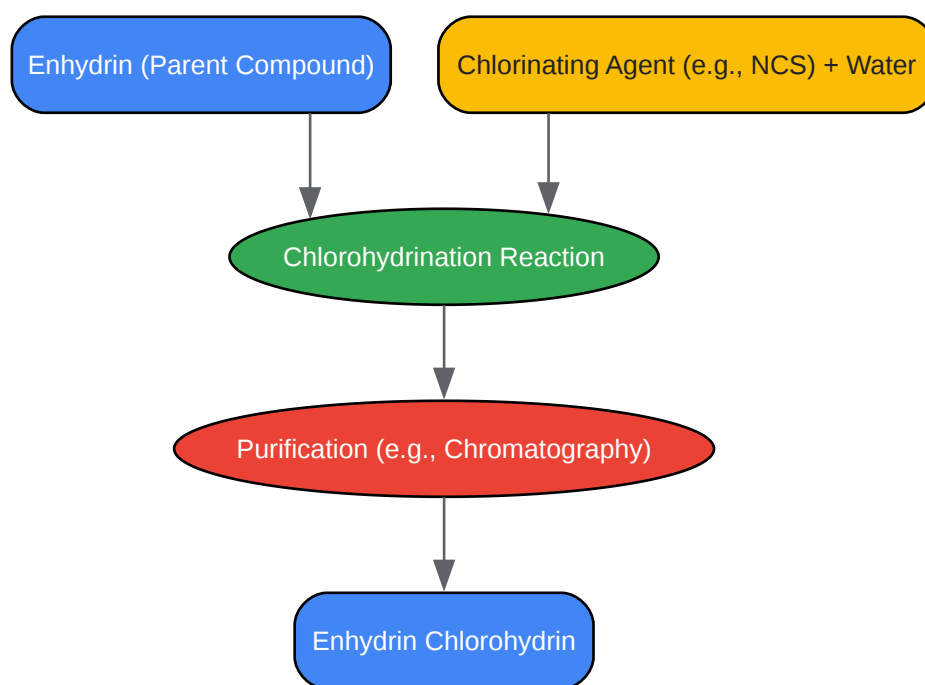
Property	Value	Source
Molecular Weight	500.93 g/mol	ChemFarm[1]
Hydrogen Bond Donor Count	1	COCONUT[2]
Hydrogen Bond Acceptor Count	10	COCONUT[2]
Rotatable Bond Count	5	COCONUT[2]
Topological Polar Surface Area	137.96 Å ²	COCONUT[2]
LogP (calculated)	1.36	COCONUT[2]

Note: The data presented above are computationally derived and have not been experimentally verified. Properties such as melting point, boiling point, and solubility in various solvents have not been reported.

Experimental Protocols

Synthesis

A specific, validated experimental protocol for the synthesis of **Enhydrin chlorohydrin** is not available in the reviewed literature. However, a plausible synthetic route would involve the chlorohydrination of the parent compound, enhydrin. This typically involves the reaction of an alkene with a source of hypochlorous acid (HOCl), which can be generated in situ from reagents like N-chlorosuccinimide (NCS) in the presence of water.



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Figure 1. A logical workflow for the potential synthesis of **Enhydrin chlorohydrin** from Enhydrin.

Spectroscopic Analysis

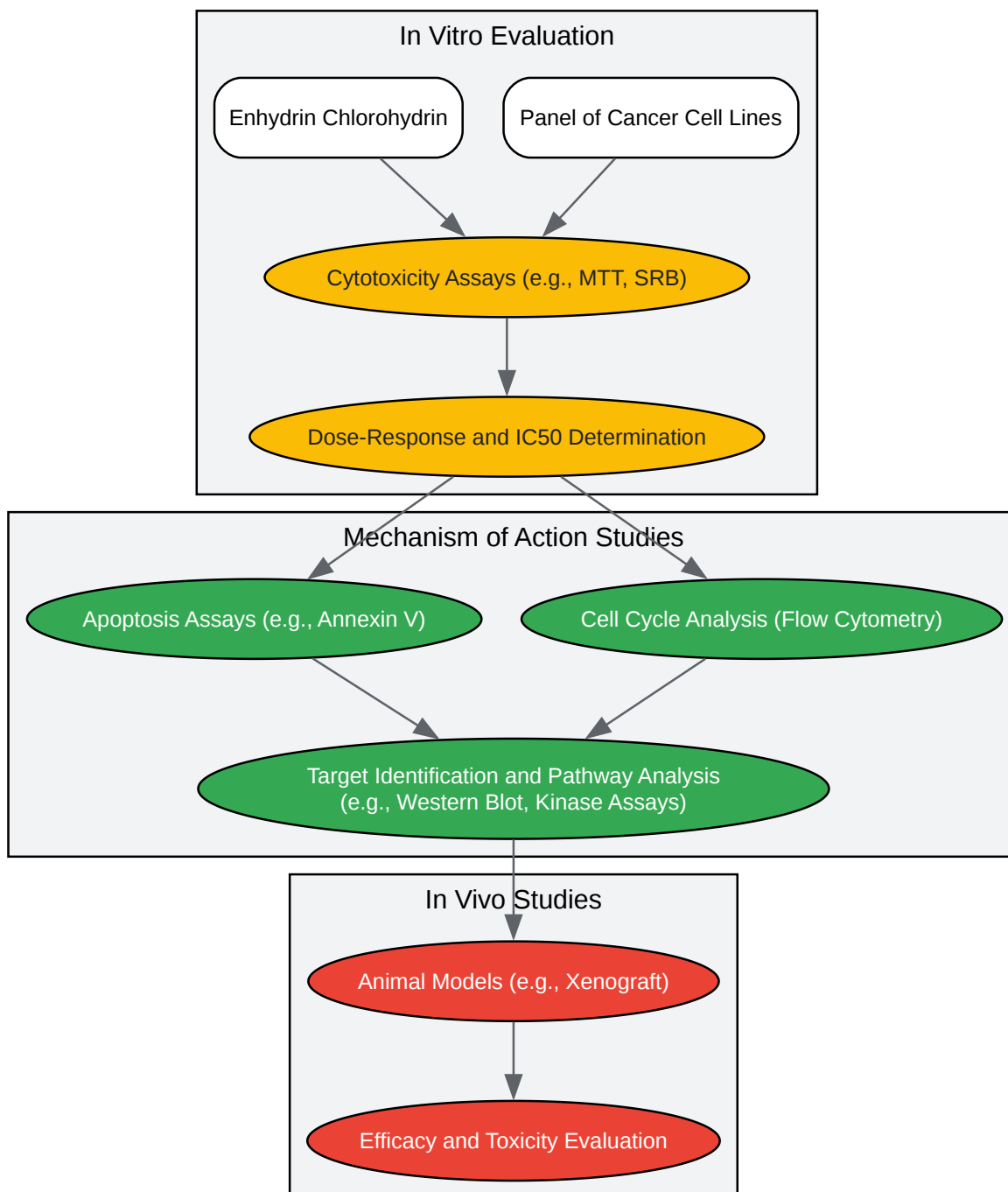
Detailed spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **Enhydrin chlorohydrin** have not been published. For novel compounds, a standard battery of spectroscopic analyses would be required for structural confirmation and characterization.

Biological Activity and Signaling Pathways

There is currently no published research on the specific biological activity of **Enhydrin chlorohydrin** or the signaling pathways it may modulate. The biological effects of the parent compound, enhydrin, have been investigated, but it cannot be assumed that the chlorohydrin

derivative possesses a similar activity profile. The addition of the chlorohydrin functional group can significantly alter the molecule's polarity, reactivity, and interaction with biological targets.

A general workflow for the initial biological evaluation of a novel compound like **Enhydrin chlorohydrin** is proposed below.



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Figure 2. A logical workflow for the biological evaluation of **Enhydrin chlorohydrin**.

Conclusion and Future Directions

Enhydrin chlorohydrin remains a poorly characterized compound. While its chemical structure is known, a significant gap exists in the literature regarding its physicochemical properties, a validated synthetic protocol, and its biological activity. Future research should focus on the following areas:

- **Synthesis and Characterization:** Development of a robust and scalable synthesis method for **Enhydrin chlorohydrin**, followed by comprehensive spectroscopic and physicochemical characterization.
- **Biological Screening:** A broad-based screening of its bioactivity, for instance, against a panel of cancer cell lines, to identify potential therapeutic applications.
- **Mechanism of Action Studies:** If promising activity is identified, further studies to elucidate its mechanism of action and identify its molecular targets will be crucial for its development as a potential therapeutic agent.

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References

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